

# ALKAL1 and ALKAL2 protein structure and function

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## Compound of Interest

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An In-depth Technical Guide to the Structure and Function of ALKAL1 and ALKAL2 Proteins  
For Researchers, Scientists, and Drug Development Professionals

## Introduction

The ALK/LTK receptor tyrosine kinase family plays a crucial role in neuronal development, cancer progression, and other physiological processes. The discovery of their endogenous ligands, ALKAL1 (ALK and LTK Ligand 1, also known as FAM150A or AUG- $\beta$ ) and ALKAL2 (ALK and LTK Ligand 2, also known as FAM150B or AUG- $\alpha$ ), has de-orphanized these receptors and opened new avenues for therapeutic intervention. This technical guide provides a comprehensive overview of the structure, function, and signaling pathways of ALKAL1 and ALKAL2 proteins, intended for researchers and professionals in drug development.

## Protein Structure

ALKAL1 and ALKAL2 are small, secreted proteins that share approximately 47% sequence similarity. Their structures are characterized by a conserved C-terminal domain that is essential for receptor binding and activation.

Key Structural Features:

- **Three-Helix Bundle:** Both ALKAL1 and ALKAL2 fold into a compact, asymmetric three-helix bundle.
- **Disulfide Bonds:** The structure is stabilized by two conserved intramolecular disulfide bonds that tether the helices.
- **Variable N-Terminal Region:** While the C-terminal receptor-binding domain is highly conserved, the N-terminal region is more variable.
- **Dimerization:** ALKAL2 can form a homodimer, a feature that is not as clearly established for ALKAL1. It is important to note that both monomeric ALKAL1 and dimeric ALKAL2 can activate their cognate receptors.<sup>[1][2]</sup>

## Structural Similarities and Differences

| Feature             | ALKAL1                       | ALKAL2                       |
|---------------------|------------------------------|------------------------------|
| Amino Acids (Human) | 129                          | 152                          |
| Core Structure      | Conserved three-helix bundle | Conserved three-helix bundle |
| Disulfide Bonds     | Two intramolecular           | Two intramolecular           |
| N-terminus          | Variable                     | Variable                     |
| Dimerization        | Primarily monomeric          | Can form homodimers          |

## Function and Receptor Interaction

ALKAL1 and ALKAL2 function as activating ligands for the Anaplastic Lymphoma Kinase (ALK) and Leukocyte Tyrosine Kinase (LTK) receptors. Their binding induces receptor dimerization and autophosphorylation of the intracellular kinase domains, initiating downstream signaling cascades.

## Receptor Specificity and Binding Affinity

While both ligands can interact with both ALK and LTK, they exhibit preferential binding.

| Ligand | Receptor | Dissociation Constant (Kd) | Stoichiometry (Receptor:Ligand) |
|--------|----------|----------------------------|---------------------------------|
| ALKAL1 | ALK      | ~600 nM                    | 1:1                             |
| ALKAL2 | ALK      | ~40 nM                     | 1:1 or 2:1                      |
| ALKAL1 | LTK      | ~10 nM                     | 2:1                             |
| ALKAL2 | LTK      | ~55 nM                     | 2:1                             |

Data compiled from studies using isothermal titration calorimetry (ITC).

## Mechanism of Receptor Activation

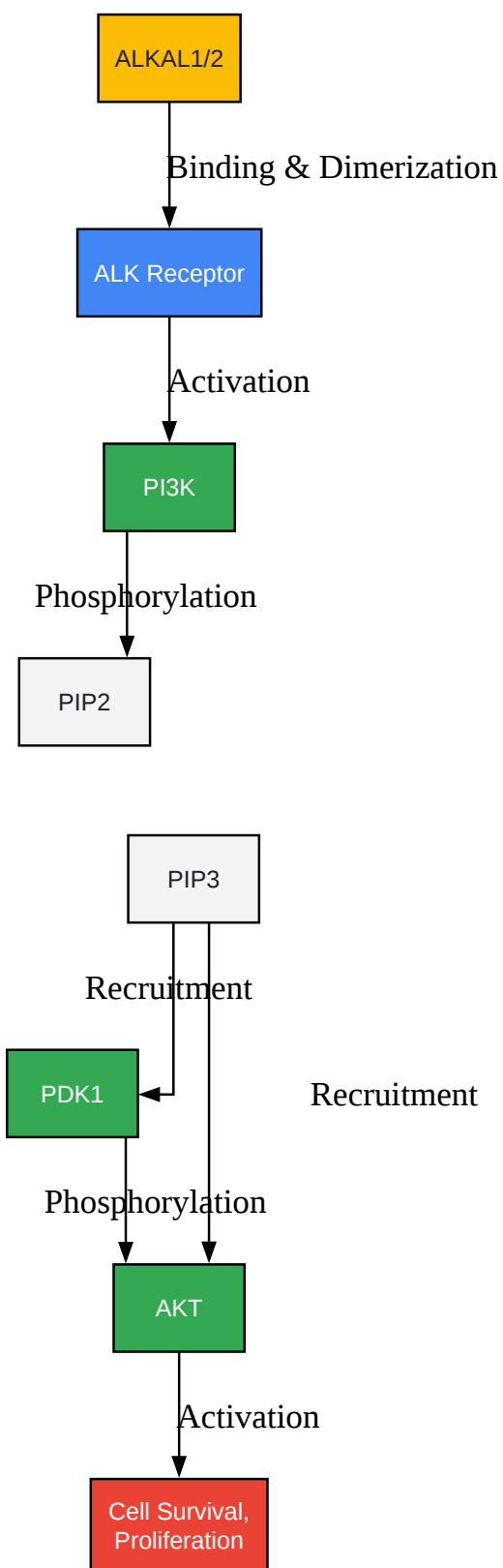
The binding of ALKAL ligands to the extracellular domain of ALK or LTK induces a conformational change that facilitates receptor dimerization. This brings the intracellular kinase domains into close proximity, enabling trans-autophosphorylation and subsequent activation of downstream signaling pathways. A proposed mechanism suggests that ligand binding causes the ALK extracellular region to orient parallel to the cell membrane, an arrangement stabilized by ligand-membrane interactions, which is necessary for dimer formation.<sup>[1][2]</sup>

## Signaling Pathways

Activation of ALK and LTK by ALKAL1 and ALKAL2 triggers multiple downstream signaling pathways that regulate cell proliferation, survival, differentiation, and migration.

### PI3K/AKT Pathway

The Phosphoinositide 3-kinase (PI3K)/AKT pathway is a major signaling cascade activated by ALK. This pathway is crucial for cell survival and proliferation.

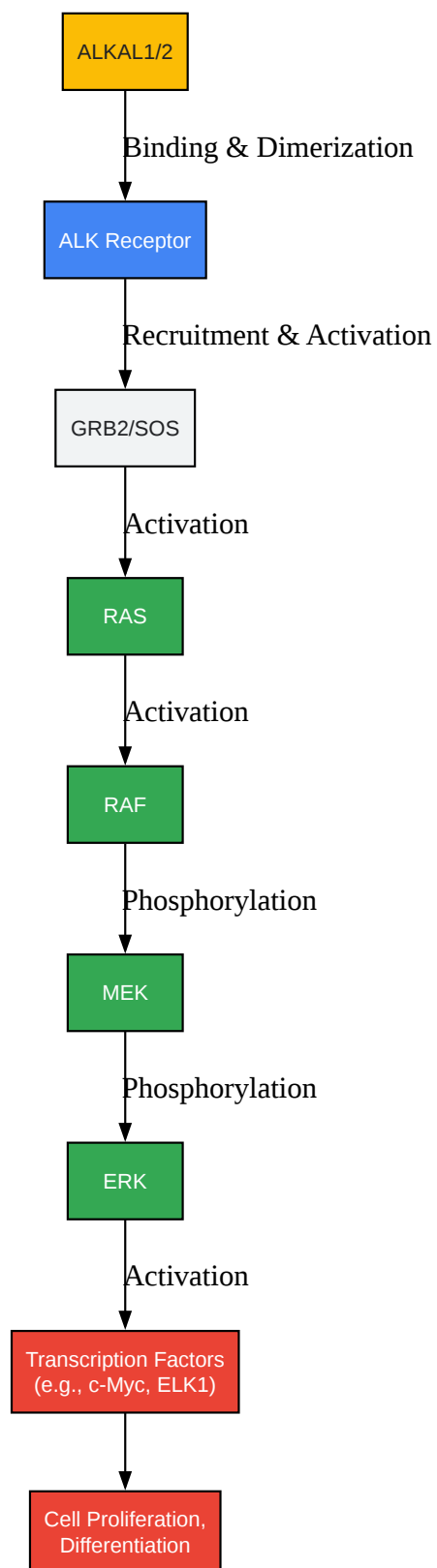


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Caption: ALK-mediated activation of the PI3K/AKT signaling pathway.

## RAS/MAPK (ERK) Pathway

The RAS/Mitogen-Activated Protein Kinase (MAPK), also known as the Extracellular signal-Regulated Kinase (ERK) pathway, is another critical cascade activated by ALK, primarily involved in cell proliferation and differentiation.

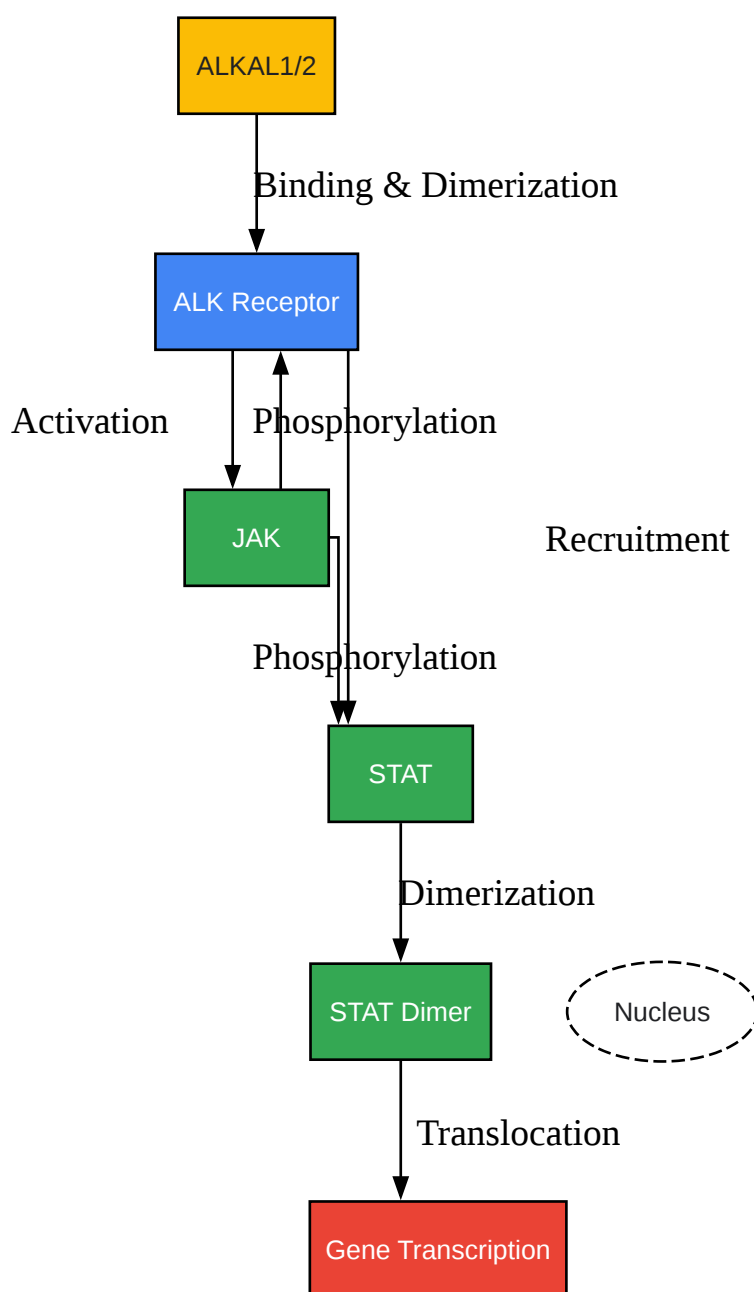


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Caption: ALK-mediated activation of the RAS/MAPK (ERK) signaling pathway.

## JAK/STAT Pathway

The Janus Kinase (JAK)/Signal Transducer and Activator of Transcription (STAT) pathway is also engaged by activated ALK, leading to the transcription of genes involved in cell survival and proliferation.



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Caption: ALK-mediated activation of the JAK/STAT signaling pathway.

## PLCy Pathway

Activated ALK can also phosphorylate and activate Phospholipase C gamma (PLCy), leading to the generation of second messengers diacylglycerol (DAG) and inositol triphosphate (IP3), which in turn activate Protein Kinase C (PKC) and mobilize intracellular calcium.[3]

## CRKL-C3G Pathway

The CRKL-C3G pathway is another signaling axis downstream of ALK. Activated ALK can phosphorylate the adaptor protein CRKL, which is in a complex with the guanine nucleotide exchange factor C3G. This complex can then activate the small GTPase Rap1, influencing cell adhesion and proliferation.[4][5]

## Quantitative Expression Data

The expression of ALKAL1 and ALKAL2 varies across different tissues and cell lines. This differential expression may contribute to the context-dependent roles of ALK and LTK signaling.

### mRNA Expression in Human Tissues (GTEx Data)

| Gene   | Tissue with Highest Expression | Other Tissues with Notable Expression |
|--------|--------------------------------|---------------------------------------|
| ALKAL1 | Thyroid Gland                  | Esophagus - Muscularis, Bladder[6]    |
| ALKAL2 | Adrenal Gland                  | Ovary, Pancreas[7]                    |

## Protein Expression

Comprehensive, quantitative protein expression data across a wide range of normal human tissues is not readily available. However, studies have shown detectable levels of ALKAL1 and ALKAL2 protein in various tissues, and their expression can be upregulated in certain pathological conditions, such as cancer and inflammation.[8][9]

## Experimental Protocols

This section provides an overview of key experimental methodologies used to study ALKAL1 and ALKAL2 function.



## Recombinant Protein Expression and Purification

Objective: To produce purified ALKAL1 and ALKAL2 for in vitro assays.

Methodology:

- **Gene Synthesis and Cloning:** Synthesize the coding sequences for human ALKAL1 or ALKAL2 and clone them into a suitable expression vector (e.g., pET vector for bacterial expression or a mammalian expression vector). A fusion tag (e.g., His-tag, GST-tag) can be added to facilitate purification.
- **Expression:**
  - **Bacterial Expression (E. coli):** Transform the expression construct into a suitable E. coli strain (e.g., BL21(DE3)). Induce protein expression with IPTG. ALKAL proteins may form inclusion bodies, requiring a refolding step.
  - **Mammalian Expression (HEK293 cells):** Transfect the expression vector into HEK293 cells. Collect the conditioned medium containing the secreted protein.
- **Purification:**
  - **Affinity Chromatography:** Use a resin that specifically binds to the fusion tag (e.g., Ni-NTA for His-tagged proteins).
  - **Size-Exclusion Chromatography:** Further purify the protein to remove aggregates and other contaminants.
- **Quality Control:** Assess the purity and integrity of the protein using SDS-PAGE and confirm its identity by Western blot or mass spectrometry.

## In Vitro Kinase Assay

Objective: To measure the ability of ALKAL1/2 to activate ALK or LTK kinase activity.

Methodology (using ADP-Glo™ Kinase Assay as an example):

- **Reagent Preparation:** Prepare kinase reaction buffer, ATP solution, recombinant ALK or LTK kinase domain, and a suitable substrate peptide.
- **Kinase Reaction:**
  - In a 384-well plate, add the test compound (e.g., ALKAL1 or ALKAL2) or a vehicle control.
  - Add the recombinant kinase.
  - Initiate the reaction by adding a mixture of ATP and the substrate peptide.
  - Incubate at 30°C for a defined period (e.g., 60 minutes).
- **ADP Detection:**
  - Stop the kinase reaction and deplete the remaining ATP by adding the ADP-Glo™ Reagent. Incubate for 40 minutes at room temperature.
  - Add the Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. Incubate for 30 minutes at room temperature.
- **Data Analysis:** Measure luminescence using a plate reader. The signal is proportional to the amount of ADP produced and thus to the kinase activity.

## Cell-Based Receptor Activation Assay (Western Blot for Phosphorylation)

**Objective:** To detect the phosphorylation of ALK or LTK and downstream signaling proteins in response to ALKAL1/2 stimulation in cultured cells.

**Methodology:**

- **Cell Culture and Treatment:** Culture cells expressing endogenous or recombinant ALK/LTK (e.g., neuroblastoma cell lines SH-SY5Y or Ba/F3 cells engineered to express the receptor). Starve the cells of serum and then treat with desired concentrations of ALKAL1 or ALKAL2 for various time points.

- **Cell Lysis:** Wash the cells with ice-cold PBS and lyse them in a buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA or Bradford assay.
- **Immunoprecipitation (Optional):** To enrich for the receptor, incubate the cell lysate with an anti-ALK or anti-LTK antibody, followed by incubation with Protein A/G beads.
- **SDS-PAGE and Western Blotting:**
  - Separate the protein lysates or immunoprecipitates by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
  - Block the membrane (e.g., with 5% BSA in TBST).
  - Incubate with a primary antibody specific for the phosphorylated form of the protein of interest (e.g., anti-phospho-ALK (Tyr1604), anti-phospho-AKT (Ser473), anti-phospho-ERK1/2 (Thr202/Tyr204)).
  - Wash and incubate with an HRP-conjugated secondary antibody.
  - Detect the signal using an enhanced chemiluminescence (ECL) substrate.
  - Strip and re-probe the membrane with antibodies against the total forms of the proteins as loading controls.

## Ligand-Receptor Binding Assay (Isothermal Titration Calorimetry - ITC)

**Objective:** To determine the binding affinity ( $K_d$ ), stoichiometry ( $n$ ), and thermodynamic parameters of the ALKAL1/2-ALK/LTK interaction.

**Methodology:**

- **Sample Preparation:** Prepare purified recombinant ALKAL ligand and the extracellular domain of the ALK or LTK receptor in the same dialysis buffer to minimize buffer mismatch

effects. Degas the samples.

- ITC Experiment:
  - Load the receptor solution into the sample cell of the ITC instrument.
  - Load the ligand solution into the injection syringe.
  - Perform a series of injections of the ligand into the sample cell while monitoring the heat change.
- Data Analysis: Integrate the heat peaks from each injection and plot the heat change per mole of injectant against the molar ratio of ligand to receptor. Fit the data to a suitable binding model to determine the  $K_d$ ,  $n$ , and enthalpy of binding ( $\Delta H$ ).

## Structural Determination (X-ray Crystallography and Cryo-EM)

Objective: To determine the three-dimensional structure of the ALKAL-receptor complex.

Methodology Overview:

- Protein Complex Formation and Purification: Co-express or mix purified ALKAL ligand and the extracellular domain of ALK or LTK to form a stable complex. Purify the complex using size-exclusion chromatography.
- Crystallization (for X-ray Crystallography): Screen a wide range of crystallization conditions to obtain well-diffracting crystals of the protein complex.
- Cryo-EM Sample Preparation: Apply the purified complex to a cryo-EM grid and plunge-freeze in liquid ethane to vitrify the sample.
- Data Collection:
  - X-ray Crystallography: Collect X-ray diffraction data from the crystals at a synchrotron source.

- Cryo-EM: Collect a large number of images of the frozen-hydrated particles using a transmission electron microscope.
- Structure Determination:
  - X-ray Crystallography: Process the diffraction data, determine the phases, and build and refine an atomic model of the complex.
  - Cryo-EM: Process the images to reconstruct a 3D density map of the complex, into which an atomic model is built and refined.

## Conclusion

ALKAL1 and ALKAL2 are key physiological ligands that activate the ALK and LTK receptor tyrosine kinases. Understanding their structure, function, and the signaling pathways they trigger is essential for elucidating their roles in health and disease. The methodologies outlined in this guide provide a framework for the continued investigation of this important ligand-receptor system and for the development of novel therapeutics targeting ALK/LTK signaling in cancer and other diseases.

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